

# Statistical analysis and validation of the biological activity of (4Z)-Lachnophyllum Lactone

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Compound of Interest

Compound Name: (4Z)-Lachnophyllum Lactone

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### Unveiling the Biological Prowess of (4Z)-Lachnophyllum Lactone: A Comparative Analysis

**(4Z)-Lachnophyllum Lactone**, a naturally occurring acetylenic furanone, has demonstrated a diverse range of biological activities, positioning it as a compound of significant interest for researchers in drug development and agrochemical innovation. This guide provides a comprehensive statistical analysis and validation of its biological activities, comparing its performance against relevant alternatives and detailing the experimental frameworks used for its evaluation.

### **Comparative Biological Activity**

**(4Z)-Lachnophyllum Lactone** has been primarily investigated for its phytotoxic, antifungal, nematicidal, antileishmanial, and antimycobacterial properties. The following tables summarize its efficacy, often in comparison with its analogs, providing a clear quantitative overview of its potential.

### **Phytotoxic Activity**



**(4Z)-Lachnophyllum Lactone** has shown significant inhibitory effects on the growth of various plant species, particularly parasitic weeds.

Target Species	Parameter	(4Z)- Lachnophyllu m Lactone	Alternative Compound(s)	Reference
Cuscuta campestris (Dodder)	IC50 (seedling growth)	24.8 μg/mL	-	[1]
Cuscuta campestris	Inhibition at 0.3 mM	~85%	-	[2][3][4]
Orobanche minor (Broomrape)	Radicle growth inhibition at 0.3 mM	>70%	-	[2][3][4]
Phelipanche ramosa (Broomrape)	Radicle growth inhibition at 0.3 mM	>40%	-	[2][3][4]
Lactuca sativa (Lettuce)	Phytotoxic activity	Reported	-	[1]
Agrostis stolonifera	Phytotoxic activity	Reported	-	[1]
Lemna paucicostata	Phytotoxic activity	Reported	-	[1]
Lepidum sativum (Garden cress)	EC50 (shoot length)	85.89 mg L <sup>-1</sup>	(4Z,8Z)- Matricaria Lactone: 82.30 mg L <sup>-1</sup>	[5][6][7]

### **Antifungal Activity**

The compound has demonstrated notable activity against several fungal pathogens, including those affecting crops post-harvest.



Fungal Species	Parameter	(4Z)- Lachnophyllu m Lactone	Alternative Compound(s)	Reference
Colletotrichum acutatum	Fungitoxic activity	Reported	-	[1]
Colletotrichum gloeosporioides	Fungitoxic activity	Reported	-	[1]
Colletotrichum fragariae	Fungitoxic activity	Reported	-	[1]
Penicillium digitatum	Fungitoxic activity	Reported (MIC: $32-64 \mu g mL^{-1}$ )	-	[1][5]
Pyricularia oryzae	Fungitoxic activity	Reported	-	[1]
Verticillium dahliae	Mycelial growth reduction at 1 mM	Reported	(4E)- lachnophyllum lactone & (4Z,8Z)- matricaria lactone also active	[2][3][4]
Aspergillus niger	MIC	32-64 μg mL <sup>-1</sup>	-	[5]
Cladosporium sp.	MIC	32-64 μg mL <sup>-1</sup>	-	[5]

## Nematicidal, Antileishmanial, and Antimycobacterial Activities

**(4Z)-Lachnophyllum Lactone** and its analogs have been evaluated against various other pathogens, showing a broad spectrum of activity.



Activity	Target Organism	(4Z)- Lachnophyllu m Lactone	Alternative Compound(s)	Reference
Nematicidal	Nematodes	Potent activity reported	(2Z)- Lachnophyllum methyl ester and other lactone analogs also active	[5][8][9]
Antileishmanial	Leishmania infantum	Strong potency reported	(2Z)- Lachnophyllum methyl ester and other lactone analogs also potent	[5][8][9]
Antimycobacteria I	Mycobacterium tuberculosis H37Rv	Moderate activity	Lactone analog with a C10 lipophilic appendage showed highest potency	[5][8][9]

### **Ecotoxicological Profile**

A comparative ecotoxicological assessment of **(4Z)-Lachnophyllum Lactone** (LAC) and (4Z,8Z)-Matricaria Lactone (MAT) has been conducted on various model organisms.



Organism	Parameter	(4Z)- Lachnophyllu m Lactone (LAC)	(4Z,8Z)- Matricaria Lactone (MAT)	Reference
Aliivibrio fischeri	EC10	0.524 mg L <sup>-1</sup>	0.063 mg L <sup>-1</sup>	[5][6]
EC50	8.078 mg L <sup>-1</sup>	0.642 mg L <sup>-1</sup>	[5][6]	
Raphidocelis subcapitata	EC10	$0.304 \text{ mg L}^{-1}$ (inhibition)	3.417 mg L <sup>-1</sup> (hormetic effect)	[5][6]
EC50	9.880 mg L <sup>-1</sup>	4.520 mg L <sup>-1</sup>	[5][6]	
Daphnia magna (48h)	EC50 (immobilization)	1.728 mg L <sup>-1</sup>	2.239 mg L <sup>-1</sup>	[5][6][10]
Caenorhabditis elegans	Mortality	No mortality observed	No mortality observed	[5][6]

# Experimental Protocols Isolation and Identification of (4Z)-Lachnophyllum Lactone

**(4Z)-Lachnophyllum Lactone** was isolated from Conyza bonariensis extracts through activity-guided fractionation.[1] Lyophilized tissues of C. bonariensis (27 g) were extracted with a methanol-distilled water mixture (1:1, v/v) containing 1% NaCl at room temperature for 24 hours.[1] The resulting supernatant was then extracted with dichloromethane.[1] The active fraction was purified using chromatographic techniques, and the structure of the pure compound was confirmed by 1H NMR and ESI-MS and compared with literature data.[1]

### Phytotoxicity Bioassay against Cuscuta campestris

The phytotoxic activity was evaluated through in vitro germination and seedling growth assays. [1]

 Preparation of Test Solutions: (4Z)-Lachnophyllum Lactone was dissolved in dimethyl sulfoxide (DMSO) and then diluted with sterilized distilled water to achieve the desired



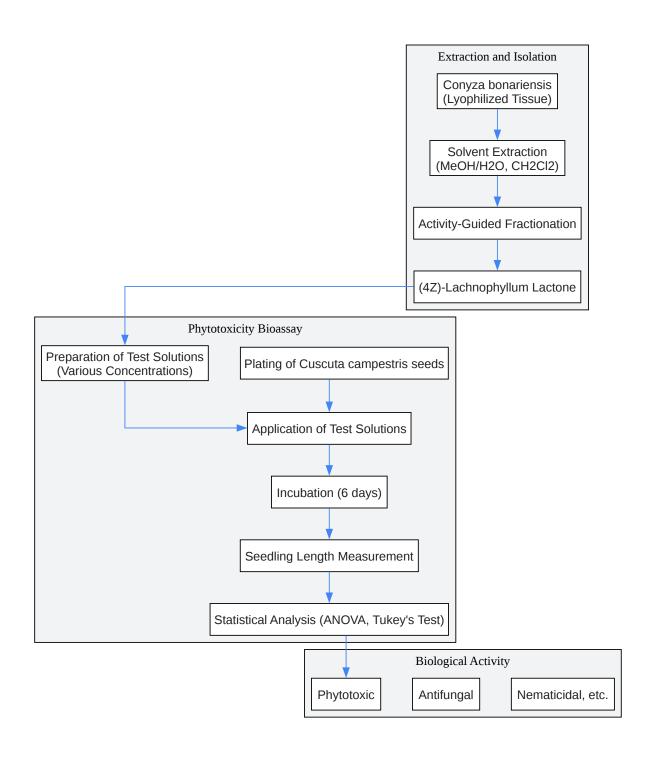
concentrations (e.g., 5, 10, 25, 50, 75, and 100  $\mu$ g/mL). The final DMSO concentration was kept constant at 2% in all treatments, including the control.[11]

- Seed Treatment: Scarified seeds of Cuscuta campestris were placed on filter paper discs.
- Application: 1 mL aliquots of the test solutions were applied to the filter paper discs with the seeds. A control group was treated with a 2% DMSO solution in sterile distilled water.[11]
- Incubation: The seeds were incubated for six days.
- Data Collection: After the incubation period, the length of the Cuscuta seedlings was measured.[11]
- Statistical Analysis: All bioassays were conducted in a completely randomized design. The
  seedling length of each treatment was calculated relative to the control. The percentage data
  were subjected to an angular transformation (arcsine [√(%/100)]) to ensure normal frequency
  distribution and then analyzed using ANOVA. The significance of the mean differences
  between treatments was determined using Tukey's test (p = 0.05).[1]

### Visualizing the Workflow and Potential Mechanism

To better understand the experimental process and the potential mode of action of **(4Z)-Lachnophyllum Lactone**, the following diagrams are provided.

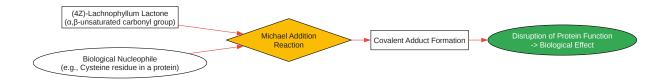




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Caption: Experimental workflow for the isolation and bioactivity screening of **(4Z)-Lachnophyllum Lactone**.



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Caption: Proposed mechanism of action for **(4Z)-Lachnophyllum Lactone** via Michael addition.

The biological activities of **(4Z)-Lachnophyllum Lactone** are thought to be associated with the presence of an  $\alpha,\beta$ -unsaturated carbonyl group in its structure.[1] This structural feature makes the compound susceptible to a nucleophilic Michael addition reaction, a mechanism frequently reported for bioactive natural products.[1] Further research is needed to elucidate the specific molecular targets and signaling pathways affected by this compound.

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